

Application Notes and Protocols: Preparation of GSK3368715 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: GSK3368715 hydrochloride

Cat. No.: B10823057

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **GSK3368715 hydrochloride**, a potent and selective inhibitor of Type I Protein Arginine Methyltransferases (PRMTs).[1][2] Accurate preparation of this stock solution is critical for ensuring reproducible and reliable results in preclinical research and drug development. These application notes include the physicochemical properties of **GSK3368715 hydrochloride**, a detailed protocol for stock solution preparation, and diagrams illustrating the experimental workflow and the relevant biological pathway.

Physicochemical Properties

GSK3368715 hydrochloride is an orally active, reversible, and S-adenosyl-L-methionine (SAM)-uncompetitive inhibitor of Type I PRMTs, including PRMT1, PRMT3, PRMT4, PRMT6, and PRMT8.[3][4][5] Its inhibitory activity is most potent against PRMT1, PRMT6, and PRMT8.[3][5] The compound has demonstrated anti-proliferative activity in a variety of cancer cell lines and in vivo tumor models.[4][6]

Table 1: Physicochemical Data of **GSK3368715 Hydrochloride**

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₈ N ₄ O ₂ · HCl	[1][7]
Molecular Weight	403.0 g/mol	[1][3][7]
Appearance	Solid	[7]
Solubility	DMSO: 40 mg/mL	[7]
Water: 81 mg/mL	[6]	
Ethanol: 81 mg/mL	[6]	
Storage (Solid)	-20°C for up to 3 years	[6]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[5][6][8]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK3368715 hydrochloride** in dimethyl sulfoxide (DMSO). This is a common starting concentration for in vitro cell-based assays.

Materials:

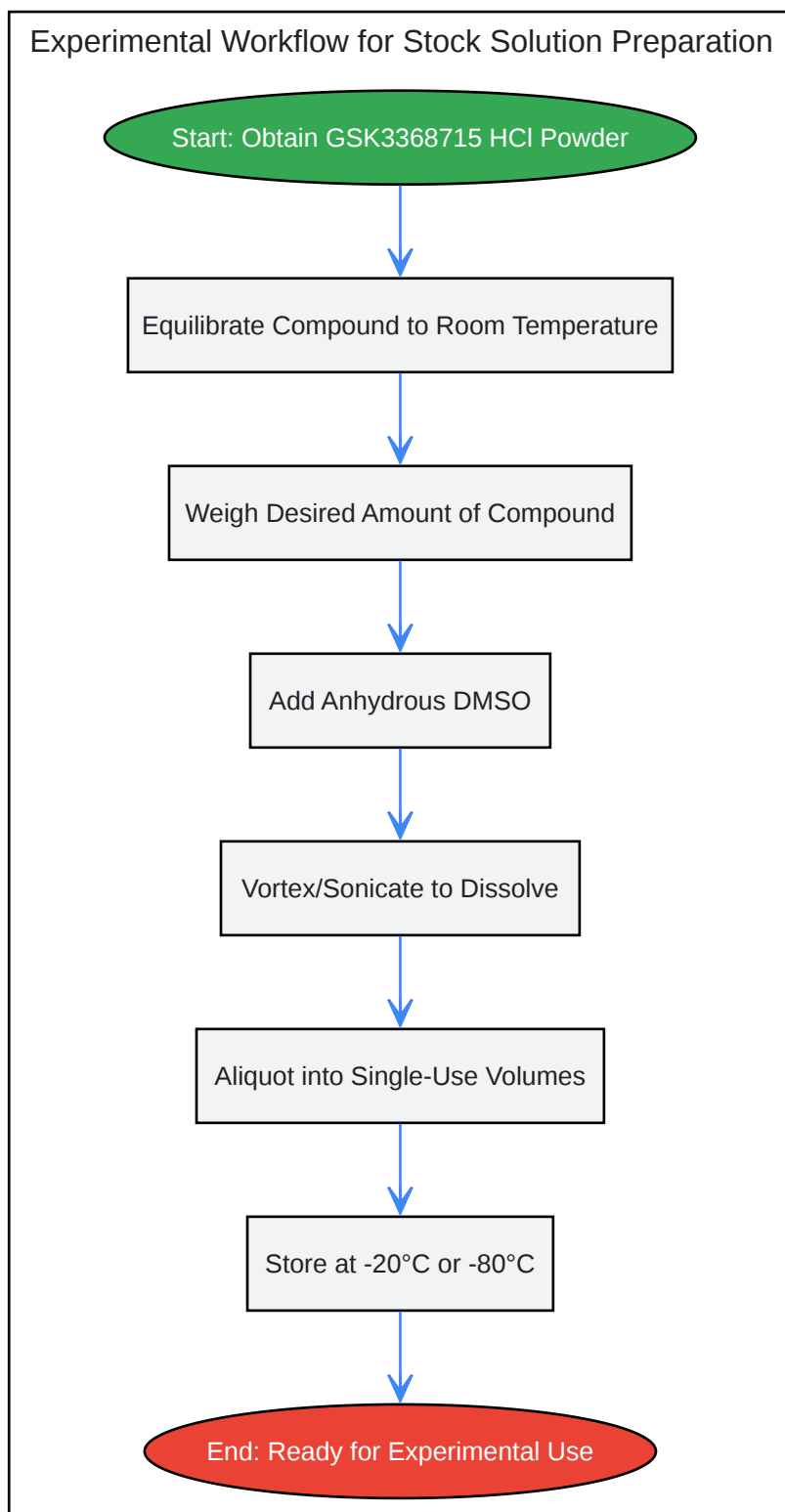
- **GSK3368715 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO (Biotechnology grade or higher)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

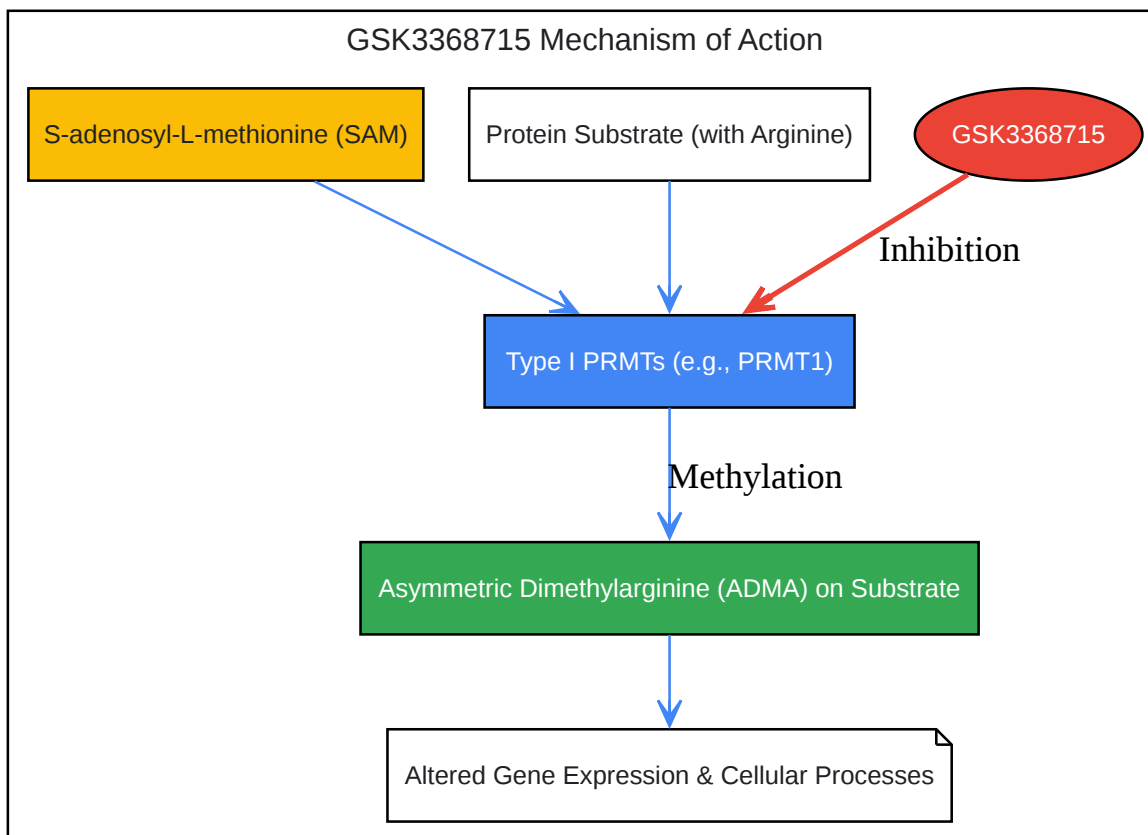
- Equilibration: Before opening, allow the vial of **GSK3368715 hydrochloride** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **GSK3368715 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.03 mg of the compound.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 403.0 \text{ g/mol} = 0.00403 \text{ g} = 4.03 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the microcentrifuge tube containing the weighed compound. For 4.03 mg of **GSK3368715 hydrochloride**, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. A clear solution should be obtained. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[5][6]} When ready to use, thaw a single aliquot and dilute it to the desired working concentration in the appropriate cell culture medium.

Diagrams



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Caption: Workflow for **GSK3368715 hydrochloride** stock solution preparation.



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